

5-Fluoroisoquinoline CAS number information

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Compound of Interest

Compound Name: 5-Fluoroisoquinoline

Cat. No.: B1369514

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5-Fluoroisoquinoline: A Technical Overview

CAS Number: 394-66-1

This technical guide provides a comprehensive overview of **5-Fluoroisoquinoline**, consolidating available data on its chemical properties, and analytical methodologies. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

5-Fluoroisoquinoline is a fluorinated derivative of isoquinoline. The introduction of a fluorine atom can significantly alter the physicochemical and biological properties of the parent molecule, making it a compound of interest in medicinal chemistry and materials science.

Property	Value	Source(s)
CAS Number	394-66-1	[1] [2] [3]
Molecular Formula	C ₉ H ₆ FN	[1] [2] [3]
Molecular Weight	147.15 g/mol	[1] [3]
Appearance	Off-white solid	[1]
Purity	Typically available at 95-96%	[1] [2] [4]
Storage Temperature	2-8 °C	[2]
SMILES	C1=CC2=C(C=CN=C2)C(=C1)F	[2] [3]
InChI Key	YZPWGDDACXZRFI-UHFFFAOYSA-N	[1] [3]

Synthesis and Purification

Detailed, publicly available experimental protocols for the synthesis and purification of **5-Fluoroisoquinoline** are limited. However, general synthetic strategies for fluorinated isoquinoline derivatives often involve multi-step processes starting from readily available precursors like bromobenzaldehydes. The synthesis of a related compound, 4-fluoroisoquinoline-5-sulfonyl chloride, involves the nitration of 4-fluoroisoquinoline, followed by reduction, diazotization, and a Sandmeyer reaction.^[5] Another approach for a similar derivative involves reacting 4-fluoroisoquinoline with sulfuric anhydride and then with a halogenating reagent.^[5] Purification of isoquinoline derivatives often employs techniques such as column chromatography.^[5]

Analytical Methods

Standard analytical techniques are used to characterize **5-Fluoroisoquinoline**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are crucial for structural elucidation. While a specific spectrum for **5-Fluoroisoquinoline** is not readily available in public databases, the electron-withdrawing nature of the fluorine atom and the

nitrogen in the isoquinoline ring would influence the chemical shifts of the aromatic protons and carbons.

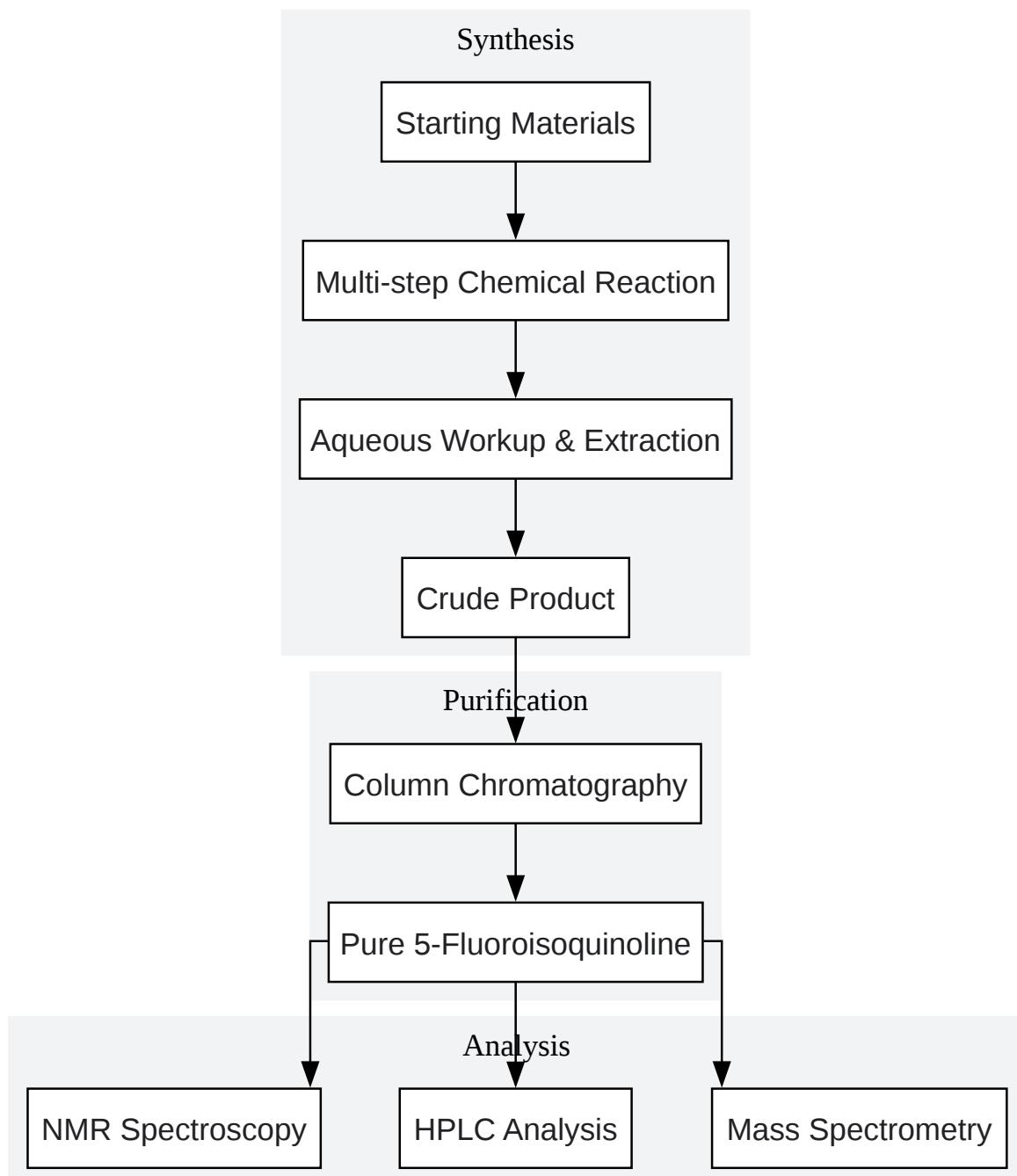
- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for assessing the purity of **5-Fluoroisoquinoline**. A typical HPLC method for a related compound, 5-fluorouracil, utilizes a C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier like methanol or acetonitrile, with UV detection at an appropriate wavelength.

Biological Activity and Signaling Pathways

There is currently a lack of publicly available information regarding the specific biological activities and signaling pathways associated with **5-Fluoroisoquinoline**. The broader class of isoquinoline alkaloids is known to exhibit a wide range of biological activities, including antitumor, antimicrobial, and anti-inflammatory effects.^[6] The introduction of a fluorine atom can modulate the biological activity of a molecule, often enhancing its metabolic stability and membrane permeability. Further research is required to elucidate the specific biological profile of **5-Fluoroisoquinoline**.

Experimental Workflows

Due to the limited availability of specific experimental protocols for **5-Fluoroisoquinoline**, a generalized workflow for the synthesis and analysis of a fluorinated isoquinoline derivative is presented below. This is a hypothetical workflow based on common organic synthesis and analysis procedures and should not be considered a validated protocol for **5-Fluoroisoquinoline**.

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